

Comprehensive Safety and Handling Guide for Phenanthrene-13C6

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This guide provides essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Phenanthrene-13C6**. **Phenanthrene-13C6** is a stable, isotopically labeled form of Phenanthrene, a polycyclic aromatic hydrocarbon (PAH).[1][2] While the isotopic label does not alter its chemical reactivity, it should be handled with the same precautions as its unlabeled counterpart due to its inherent hazards.

Phenanthrene is classified as harmful if swallowed and causes skin irritation.[3] It is also recognized as very toxic to aquatic life with long-lasting environmental effects.[4][5] Adherence to the following procedures is critical to ensure personal safety and environmental protection.

Key Safety and Physical Data

The following table summarizes essential quantitative data for Phenanthrene. Users should assume these values are applicable to **Phenanthrene-13C6**.



Parameter	Value	Source
Workplace Exposure Limits		
OSHA PEL (8-hr TWA) ¹	0.2 mg/m ³	[6]
NIOSH REL (10-hr TWA) ¹	0.1 mg/m ³	[6]
ACGIH TLV (8-hr TWA) ¹	0.2 mg/m ³	[6]
NFPA Hazard Rating		
Health	2 (Moderate)	[6]
Flammability	1 (Slight)	[6]
Reactivity	0 (Minimal)	[6]
Physical Properties		
Appearance	Colorless to white crystalline solid	[6]
Melting Point	95 - 101 °C / 203 - 213.8 °F	[5]
Boiling Point	336 °C / 636.8 °F	[5]
Solubility in Water	Insoluble	[3][5]
Vapor Pressure	1 mmHg @ 116 °C	[5]
¹ Exposure limits are for Coal Tar Pitch Volatiles, which include Phenanthrene.		

Operational and Disposal Plans

This section provides step-by-step procedural guidance for the safe handling and disposal of **Phenanthrene-13C6**.

A. Required Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Phenanthrene-13C6** to minimize exposure.



- Eye and Face Protection: ANSI Z87.1-compliant safety glasses or chemical splash goggles are mandatory.[7][8] A face shield should be worn over safety glasses if there is a significant risk of splashing.[7][8]
- Hand Protection: Wear chemical-resistant gloves.[3] Disposable nitrile gloves provide
 adequate short-term protection and should be inspected before use.[8] Change gloves
 immediately if contact with the chemical is suspected.
- Body Protection: A standard laboratory coat or coveralls must be worn and kept fully buttoned.[6][7]
- Respiratory Protection: Work in a well-ventilated area, such as a chemical fume hood, to keep airborne dust concentrations to a minimum.[4][6] If engineering controls are insufficient or if dust generation is unavoidable, a NIOSH-approved air-purifying respirator may be necessary.[9]
- Footwear: Closed-toe and closed-heel shoes must be worn in the laboratory.[8]

B. Safe Handling Protocol

- Preparation: Before handling, ensure you are familiar with the chemical's hazards by reviewing this guide and the Safety Data Sheet (SDS).[6] Ensure a chemical spill kit is readily accessible.
- Work Area Setup: All handling of solid Phenanthrene-13C6, including weighing and transferring, should be conducted inside a certified chemical fume hood to prevent inhalation of dust.[4] Cover the work surface with absorbent, disposable bench paper.
- Handling: Avoid actions that generate dust.[4] Use spatulas and other tools carefully. When preparing solutions, add the solid slowly to the solvent.
- Post-Handling: After handling, thoroughly decontaminate the work area. Wash hands and
 any exposed skin thoroughly with soap and water.[4][5] Contaminated clothing should be
 removed and laundered before reuse.[3] Do not eat, drink, or smoke in the handling area.[4]
 [5]

C. Storage Requirements



- Store Phenanthrene-13C6 in its original, tightly sealed container.[4]
- Keep in a dry, well-ventilated area away from heat, direct sunlight, and ignition sources.[4][6]
- The substance is incompatible with strong oxidizing agents (e.g., perchlorates, nitrates, peroxides).[6] Store it separately from these chemicals.

D. Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Control: Eliminate all ignition sources.[6]
- Protect: Don the appropriate PPE as described in Section A.
- Contain & Clean: For small spills, gently moisten the spilled solid with water to prevent dust from becoming airborne.[6] Carefully collect the material using a scoop or a HEPA-filtered vacuum cleaner and place it into a clearly labeled, sealed container for hazardous waste disposal.[6]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Do not wash spills into the sewer system.[6]

First Aid Measures:

- If Swallowed: Rinse the mouth with water.[3] Call a poison control center or physician for guidance.[4][5]
- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected skin area thoroughly with soap and water for at least 15 minutes.[5][6] Seek medical attention if skin irritation occurs or persists.[3]



- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[6] Seek medical attention.
- Inhalation: Move the affected person to fresh air.[5] If breathing is difficult, provide oxygen and seek immediate medical attention.

E. Waste Disposal Plan

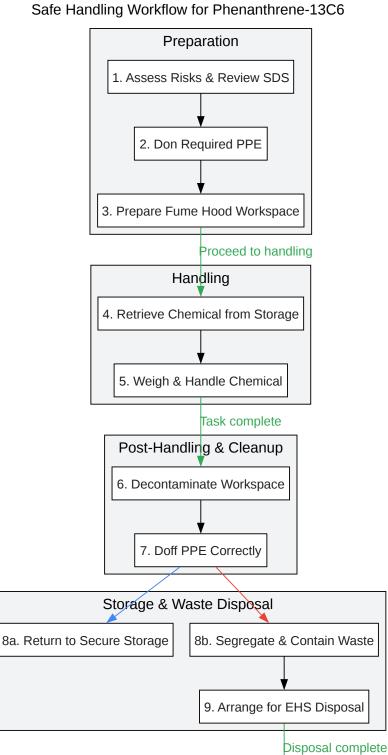
All **Phenanthrene-13C6** waste, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Segregation: Do not mix phenanthrene waste with other waste streams.[4]
- Containment: Collect all solid waste in a designated, sealed, and clearly labeled hazardous waste container.[6] Handle uncleaned containers as you would the product itself.[4]
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office.[6] Disposal must comply with all local, state, and federal regulations.[3][4] Phenanthrene is not suitable for drain disposal.[10]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Phenanthrene- 13C6** in a laboratory setting.





Safe Handling Workflow for Phenanthrene-13C6

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Caption: Workflow for safe handling of Phenanthrene-13C6 from preparation to disposal.



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